Methylamine-d5: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*Methylamine-d5*
CAS No.:	*14779-55-6*
Cat. No.:	*B077046*

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Introduction

Methylamine-d5 (CD_3ND_2) is a deuterated isotopologue of methylamine, a fundamental primary amine. In this isotopologue, the five hydrogen atoms in the methyl and amino groups are replaced with deuterium, a stable, non-radioactive isotope of hydrogen. This isotopic substitution imparts a higher mass to the molecule without significantly altering its chemical properties, making **Methylamine-d5** an invaluable tool in various scientific disciplines, particularly in pharmaceutical research and development.

The strategic incorporation of deuterium into drug candidates, a process known as "deuterium-fortification," can modulate the metabolic fate of a drug, potentially leading to an improved pharmacokinetic profile.[1] **Methylamine-d5** serves as a crucial building block in the synthesis of such deuterated pharmaceuticals.[1] Furthermore, its distinct mass signature makes it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry, ensuring accuracy and precision in measuring the concentrations of its non-deuterated counterpart in complex biological matrices.[2]

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This technical guide provides an in-depth overview of the physical and chemical characteristics of **Methylamine-d5**, detailed analytical methodologies for its characterization, and a discussion of its key applications in modern research.

Physicochemical Properties of **Methylamine-d5**

Methylamine-d5 is commercially available in two primary forms: as a compressed gas (freebase) and as a deuteriochloride salt (**Methylamine-d5** DCl), which is a white solid.[3][4] The choice of form depends on the specific application and handling requirements.

Data Presentation: A Comparative Overview

The physical and chemical properties of both forms of **Methylamine-d5** are summarized in the table below, with data for the non-deuterated analogue provided for comparison.

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Property	Methylamine-d5 (Gas)	Methylamine-d5 Deuteriochloride (Solid)	Methylamine (Gas)
Chemical Formula	CD_3ND_2[4]	$CD_3ND_2 \cdot DCl$[3]	CH_3NH_2[5]
Molecular Weight	36.09 g/mol [4]	73.56 g/mol [6]	31.06 g/mol [5]
Physical State	Gas at STP[4]	White Solid[3]	Colorless Gas[5]
Boiling Point	-6.3 °C (lit.)	Not Applicable	-6.6 °C[7]
Melting Point	Not Applicable	232-234 °C (lit.)[6]	-93.1 °C[7]
Isotopic Purity	Typically ≥98 atom % D[4]	Typically ≥98-99 atom % D[3][6]	Not Applicable
Solubility	Soluble in water and various organic solvents.[8]	Soluble in water.	Highly soluble in water; soluble in ethanol, methanol, acetone, and ether.[9][10]
Density	Not readily available	Not readily available	1.4 g/L (gas); 0.6624 g/cm³ (liquid at 25°C)[7]
CAS Number	3767-37-1[4]	14779-55-6[6]	74-89-5[5]

Core Applications in Research and Development

The unique properties of **Methylamine-d5** make it a versatile tool in the hands of researchers and drug development professionals.

Synthesis of Deuterated Pharmaceuticals

The "deuterium effect" in medicinal chemistry leverages the fact that a carbon-deuterium (C-D) bond is stronger than a carbon-hydrogen (C-H) bond. This increased bond strength can slow down metabolic processes that involve the cleavage of this bond, a common step in drug metabolism by cytochrome P450 enzymes. By selectively replacing hydrogen atoms with

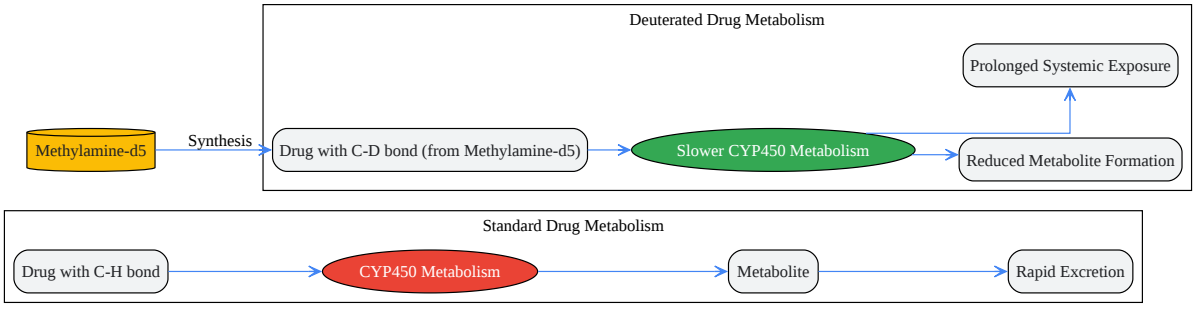
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deuterium at metabolically vulnerable positions in a drug molecule, its metabolic stability can be enhanced, leading to:

- Prolonged half-life: The drug remains in the body for a longer period.
- Reduced formation of toxic metabolites: Slower metabolism can decrease the production of harmful byproducts.
- Improved safety and efficacy profile: A more stable metabolic profile can lead to a better therapeutic window.

Methylamine-d5 is a key starting material for introducing a deuterated methylamino group into a drug candidate, a common functional group in many pharmaceuticals.[1]

Logical Relationship: The Deuterium Effect in Drug Metabolism



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Caption: The deuterium effect on drug metabolism.

Internal Standard in Quantitative Analysis

In quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS), an internal standard is a compound of known concentration that is added to a sample to aid in the quantification of an analyte. An ideal internal standard should have physicochemical properties very similar to the analyte but be distinguishable by the detector.

Methylamine-d5 is an excellent internal standard for the quantification of methylamine for the following reasons:

- Co-elution: It has nearly identical chromatographic behavior to methylamine, meaning it elutes at the same time from the chromatography column.
- Similar Ionization Efficiency: It ionizes in the mass spectrometer in a very similar manner to methylamine.
- Mass Differentiation: It is easily distinguished from methylamine by its higher mass-to-charge ratio (m/z).

The use of a stable isotope-labeled internal standard like **Methylamine-d5** is considered the gold standard in quantitative bioanalysis as it effectively compensates for variations in sample preparation, injection volume, and matrix effects, leading to highly accurate and precise results. [2]

Experimental Workflows: Characterization of Methylamine-d5

Ensuring the identity, purity, and isotopic enrichment of **Methylamine-d5** is critical for its successful application. The following are representative protocols for its characterization.

Determination of Isotopic Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the isotopic enrichment of deuterated compounds.[6]

Experimental Protocol: qNMR for Isotopic Purity

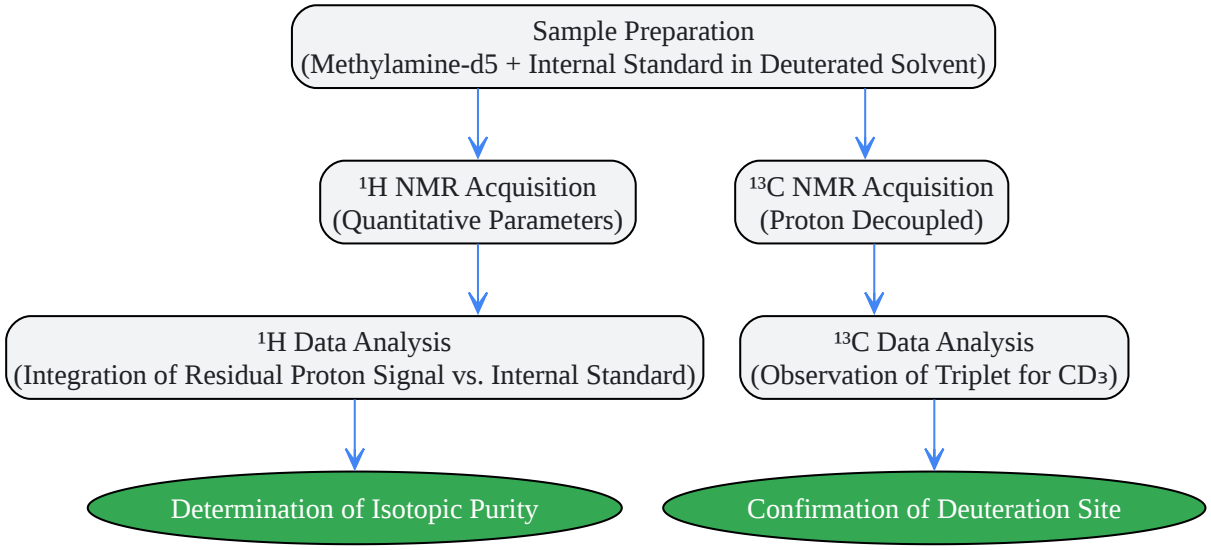
- Sample Preparation:

- Accurately weigh approximately 5-10 mg of **Methylamine-d5** deuteriochloride and a known amount of a suitable internal standard (e.g., 1,3,5-trimethoxybenzene) into an NMR tube.[11]
- Add approximately 0.6 mL of a deuterated solvent (e.g., D_2O or DMSO-d_6) and vortex to dissolve.[12]

- ^1H NMR Acquisition:
  - Acquire a quantitative ^1H NMR spectrum on a 400 MHz or higher spectrometer.
  - Key parameters:
    - Sufficiently long relaxation delay (d1) of at least 5 times the T1 of the slowest relaxing proton to ensure full magnetization recovery.
    - A calibrated 90° pulse.
    - An appropriate number of scans for a good signal-to-noise ratio.
- Data Analysis:
  - Integrate the residual proton signal of the methyl group in **Methylamine-d5** and the signal of the internal standard.
  - The isotopic purity can be calculated by comparing the integral of the residual proton signal to the integral of the internal standard, taking into account the number of protons each signal represents and the masses of the compounds.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - The carbon signal of the CD_3 group in **Methylamine-d5** will appear as a triplet due to coupling with the three deuterium atoms, providing definitive confirmation of deuteration at the methyl position.[12] The non-deuterated methylamine will show a singlet.

Diagram: NMR Analysis Workflow

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Caption: Workflow for NMR-based characterization of **Methylamine-d5**.

Analysis by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and to study the fragmentation patterns of **Methylamine-d5**.

Experimental Protocol: GC-MS Analysis

- Sample Introduction:
  - For **Methylamine-d5** gas, a gas-tight syringe can be used to inject a small volume into the GC-MS system.
  - For **Methylamine-d5** deuteriochloride, a solution can be prepared and injected. The salt will typically dissociate in the hot GC inlet.[13]
- Gas Chromatography (GC) Parameters:
  - Column: A polar capillary column suitable for amine analysis (e.g., HP-5ms).[13]

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- Oven Program: A temperature gradient to ensure good separation, for example, an initial temperature of 40°C held for 2 minutes, then ramped to 150°C at 10°C/min.[13]

- Mass Spectrometry (MS) Parameters:
  - Ionization Mode: Electron Ionization (EI).
  - Scan Range: A suitable mass range to detect the molecular ion and expected fragments (e.g., m/z 10-100).

- Data Analysis:
  - The mass spectrum of **Methylamine-d5** will show a molecular ion peak ($[M]^+$) at m/z 36.
  - Common fragments for non-deuterated methylamine include $[M-1]^+$ (m/z 30), $[CH_2NH_2]^+$, and $[CH_3]^+$ (m/z 15).[14] For **Methylamine-d5**, the corresponding deuterated fragments will be observed at higher m/z values.

Conclusion

Methylamine-d5 is a critical research chemical with significant applications in drug discovery and bioanalysis. Its unique isotopic composition provides a powerful tool for enhancing the metabolic stability of pharmaceuticals and for enabling highly accurate quantitative measurements. A thorough understanding of its physicochemical properties and the application of appropriate analytical techniques are essential for its effective use in a research setting. This guide has provided a comprehensive overview of these aspects to support scientists and researchers in their endeavors.

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